

# ethyl glyoxylate chemical structure and IUPAC name

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## Compound of Interest

Compound Name: Ethyl glyoxylate

Cat. No.: B031252

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## An In-depth Technical Guide to Ethyl Glyoxylate

**Ethyl glyoxylate**, a significant organic compound, serves as a versatile intermediate in the synthesis of various pharmaceuticals and biodegradable polymers.[1][2] This guide provides a comprehensive overview of its chemical structure, IUPAC nomenclature, physicochemical properties, and relevant experimental protocols for researchers, scientists, and professionals in drug development.

## Chemical Structure and IUPAC Name

**Ethyl glyoxylate** is the ethyl ester of glyoxylic acid.[3][4] Its structure features an ethyl ester group attached to an aldehyde functional group.

IUPAC Name: ethyl 2-oxoacetate[1][3][5]

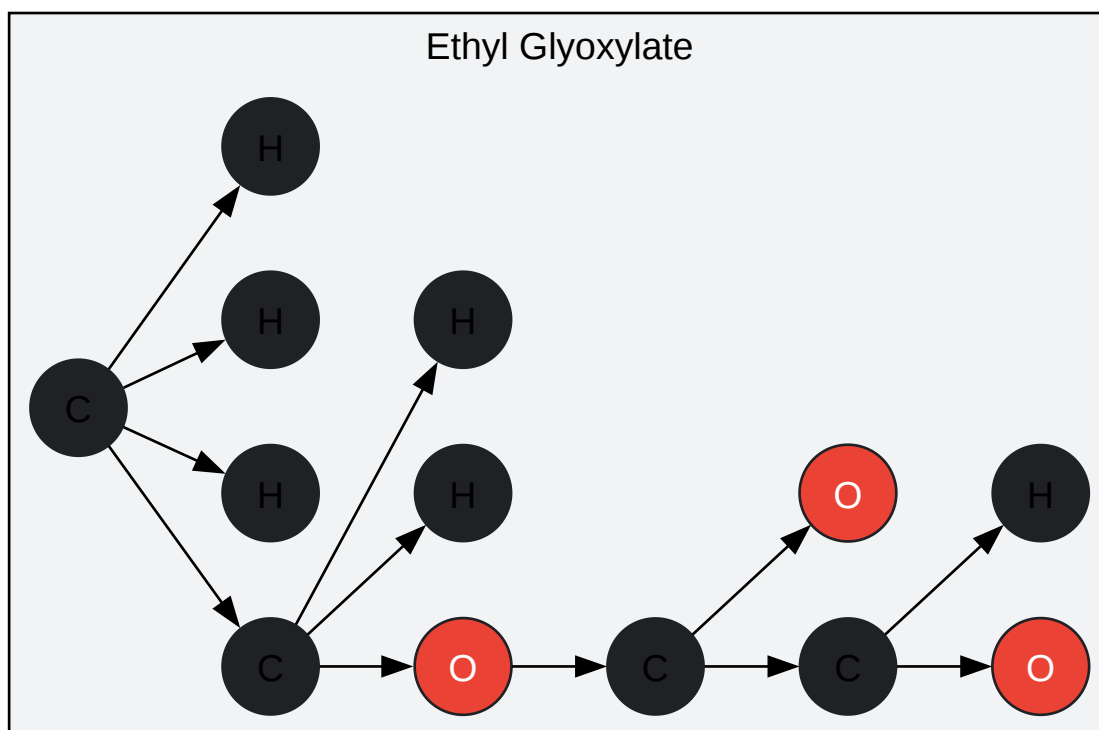
Synonyms: Ethyl oxoacetate, Glyoxylic acid ethyl ester[1][4][6]

Chemical Formula: C<sub>4</sub>H<sub>6</sub>O<sub>3</sub>[5][6]

SMILES: CCOC(=O)C=O[5][6]

InChI Key: DBPFRRFGLYGEJI-UHFFFAOYSA-N[1][5]

The chemical structure of **ethyl glyoxylate** is visualized in the diagram below.



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Figure 1: Chemical structure of **ethyl glyoxylate**.

## Physicochemical Properties

A summary of the key quantitative data for **ethyl glyoxylate** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	924-44-7	[1][5]
Molecular Weight	102.09 g/mol	[2][3][4]
Appearance	Clear colorless to pale yellow solution	[4][5][7]
Boiling Point	110 °C	[2][4]
Density	1.03 g/mL at 20 °C	[2][4]
Refractive Index	1.4750	[2][4]
Flash Point	7 °C	[2][4]
Water Solubility	Immiscible	[2][4]

## Experimental Protocols

**Ethyl glyoxylate**'s high reactivity, particularly of its aldehyde group, makes it a valuable reagent in organic synthesis.[4] A notable application is in the Friedel-Crafts alkylation reaction.

### Example: Friedel-Crafts Alkylation of Thiophenes

This protocol describes the general procedure for the reaction of **ethyl glyoxylate** with thiophenes to yield the corresponding secondary alcohols, which are important pharmaceutical intermediates.

#### Materials:

- **Ethyl glyoxylate** (typically as a 50% solution in toluene)
- Thiophene or a substituted thiophene
- A Lewis acid catalyst (e.g.,  $\text{AlCl}_3$ ,  $\text{SnCl}_4$ , or  $\text{BF}_3 \cdot \text{OEt}_2$ )
- Anhydrous aprotic solvent (e.g., dichloromethane, 1,2-dichloroethane)
- Inert atmosphere (e.g., nitrogen or argon)

- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, magnetic stirrer)
- Quenching solution (e.g., saturated aqueous  $\text{NH}_4\text{Cl}$  or dilute  $\text{HCl}$ )
- Organic solvent for extraction (e.g., ethyl acetate, diethyl ether)
- Drying agent (e.g., anhydrous  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ )
- Rotary evaporator
- Purification apparatus (e.g., column chromatography system)

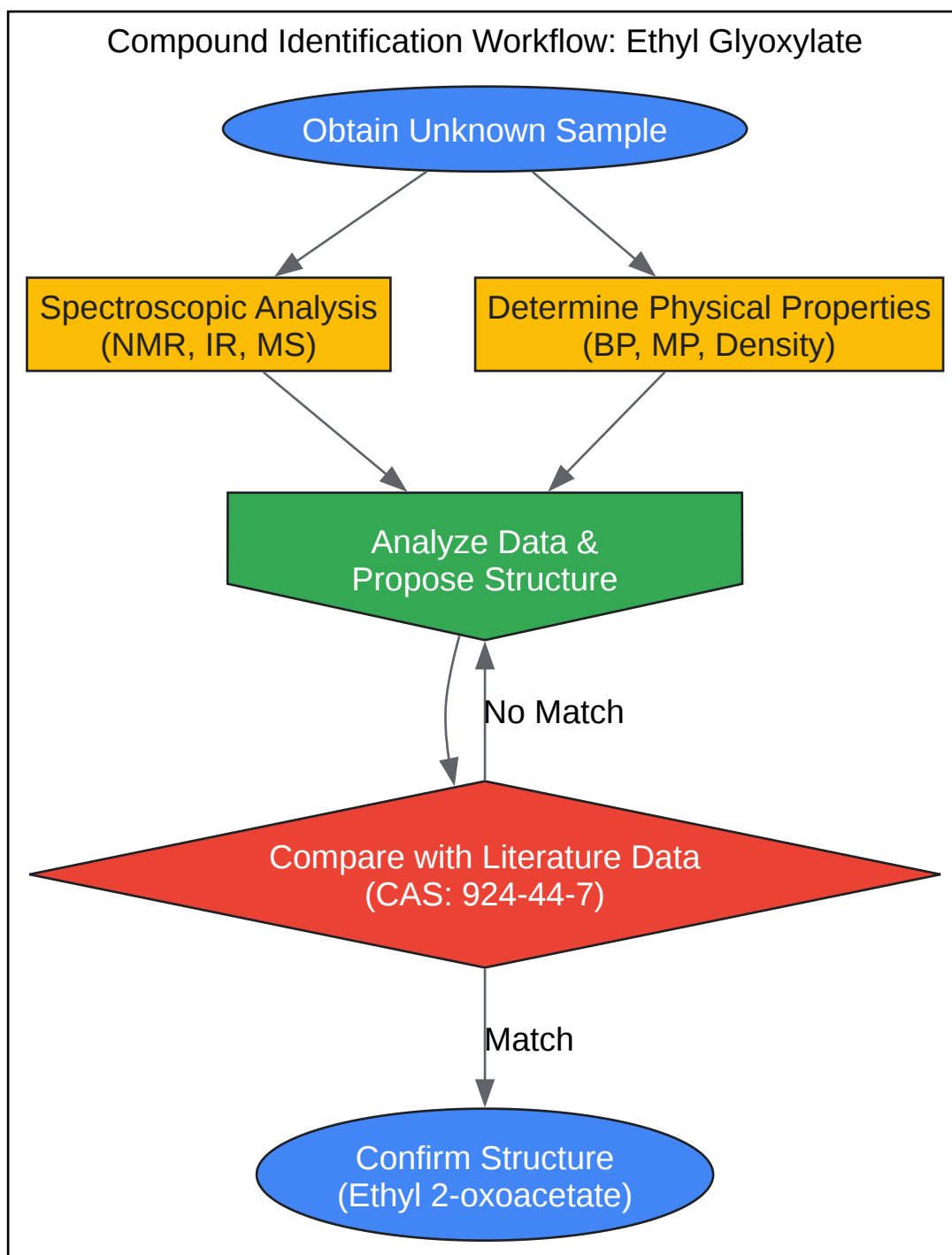
#### Procedure:

- Under an inert atmosphere, dissolve the thiophene derivative in the anhydrous aprotic solvent in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution to the desired reaction temperature (typically between 0 °C and room temperature).
- Slowly add the Lewis acid catalyst to the stirred solution.
- Add the **ethyl glyoxylate** solution dropwise to the reaction mixture via a dropping funnel over a period of 30-60 minutes.
- Allow the reaction to stir at the chosen temperature for a specified time (monitored by TLC or LC-MS for completion).
- Upon completion, carefully quench the reaction by slowly adding the quenching solution.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent.
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent.
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.

- Purify the crude product by column chromatography on silica gel to obtain the desired secondary alcohol.

## Logical Workflow for Compound Identification

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound, using **ethyl glyoxylate** as an example.



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Figure 2: Workflow for identifying a chemical compound.

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